# Gossypol Off-Target Effects Mitigation: A Technical Support Guide for Researchers

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *Gossypol* |
| *CAS No.:* | *90141-22-3* |
| *Cat. No.:* | *B3030409* |

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Prepared by the Gemini Application Science Team

Welcome to the technical support center for researchers utilizing **gossypol** and its derivatives. **Gossypol**, a natural polyphenolic compound derived from the cotton plant (Gossypium sp.), holds significant therapeutic promise as an inhibitor of anti-apoptotic Bcl-2 family proteins and other cellular targets.[1][2][3] However, its clinical and research applications are often complicated by a range of off-target effects, leading to cytotoxicity, experimental variability, and challenges in data interpretation.[1][3]

This guide is designed to provide you, a research scientist or drug development professional, with a comprehensive understanding of these off-target effects and to offer robust strategies for their mitigation. We have structured this resource to move from foundational knowledge to practical troubleshooting and advanced experimental protocols, ensuring you can design more specific, reproducible, and impactful experiments.

## Part 1: Frequently Asked Questions (FAQs)

This section addresses the most common initial questions and concerns researchers have when working with **gossypol**.

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## Q1: What are the primary on-target and off-target effects of **gossypol**?

Answer: **Gossypol** is a promiscuous molecule with multiple cellular binding partners. Discerning its on-target versus off-target effects is critical for accurate experimental interpretation.

- On-Target Effects (Primarily Anti-Cancer): **Gossypol**'s most studied on-target effect is the inhibition of anti-apoptotic proteins like Bcl-2, Bcl-xL, and Mcl-1.[2][3] It acts as a BH3 mimetic, binding to the BH3 groove of these proteins and preventing them from sequestering pro-apoptotic proteins, thereby triggering apoptosis in cancer cells.[2] The (-)-**gossypol** enantiomer, also known as AT-101, is more biologically active and potent in this regard.[4][5]

- Known Off-Target Effects: **Gossypol**'s toxicity and off-target profile are significant. The reactive aldehyde groups on the **gossypol** molecule are key drivers of its cytotoxicity.[6] Major off-target effects include:

  - Inhibition of Lactate Dehydrogenase (LDH): **Gossypol** is a potent inhibitor of LDH isoenzymes (LDH-A, B, and C), competing with the NADH/NAD+ cofactors.[7][8] This disrupts cellular metabolism and can be a major confounding factor in studies on cancer cell energetics.

  - Induction of Reactive Oxygen Species (ROS): The molecule can undergo redox cycling, leading to oxidative stress, which can induce cell death through mechanisms independent of Bcl-2 inhibition.[9][10][11]

  - General Mitochondrial Toxicity: It can interfere with mitochondrial respiration and uncouple oxidative phosphorylation, affecting cellular ATP levels.[5][12]

  - Inhibition of other enzymes: **Gossypol** has been shown to interact with a variety of other proteins, including APE1/Ref-1, a DNA repair and redox-signaling protein.[2]

## Q2: Why is it crucial to mitigate **gossypol**'s off-target effects in my experiments?

Answer: Failing to account for off-target effects can lead to incorrect conclusions. For example, if you observe cell death, you might attribute it to Bcl-2 inhibition, when it could be

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predominantly caused by metabolic collapse due to LDH inhibition or overwhelming oxidative stress. Mitigating these effects is essential for:

- Mechanistic Clarity: To ensure the observed phenotype is a result of modulating the intended target.
- Reproducibility: Off-target effects can vary between cell lines and experimental conditions, leading to inconsistent results.
- Translational Relevance: For drug development, demonstrating target specificity is paramount for predicting clinical efficacy and safety.

## Q3: What are the most common off-target-related experimental issues?

Answer:

- High Cytotoxicity in Control/Non-Target Cells: Significant cell death in cell lines that do not rely on your intended target (e.g., Bcl-2) for survival.
- Discrepancy Between Binding Affinity and Cellular Potency: The concentration required for a cellular effect is much higher than the biochemical IC50 for the intended target, suggesting off-target mechanisms are at play.
- Irreproducible Phenotypes: Results vary significantly between experiments, potentially due to differences in cellular metabolic state or redox environment.
- Difficulty Rescuing the Phenotype: Genetically rescuing the phenotype by overexpressing the intended target (e.g., Bcl-2) may fail if the observed cell death is due to off-target toxicity.

## Q4: Can I simply use a lower concentration of **gossypol** to avoid off-target effects?

Answer: While using the lowest effective concentration is always good practice, it is not a foolproof strategy. The therapeutic window between on-target and off-target effects for **gossypol** is often narrow.[3] For some off-targets, like LDH, the inhibitory concentrations can

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overlap with those required for effective Bcl-2 inhibition.[7][13] Therefore, relying solely on concentration reduction is insufficient; more specific strategies are required.

## Part 2: Troubleshooting Guides

This section provides a problem-cause-solution framework for common issues encountered during **gossypol** experiments.

### Problem 1: High levels of non-specific cytotoxicity are observed, even in control cell lines.

- Primary Suspected Cause: The observed cell death is likely driven by **gossypol**'s off-target effects, such as LDH inhibition or ROS-induced necrosis, rather than specific on-target apoptosis.[7][11]
- Troubleshooting Workflow:
  - Confirm the Mode of Cell Death: Use assays like Annexin V/PI staining to distinguish between apoptosis (on-target) and necrosis (often off-target). A high proportion of PI-positive/Annexin V-negative cells suggests necrosis.
  - Measure Off-Target Engagement:
    - LDH Activity Assay: Measure LDH activity in cell lysates after **gossypol** treatment. A significant decrease confirms engagement of this off-target.
    - ROS Detection: Use probes like DCFDA to measure intracellular ROS levels. A sharp increase post-treatment points to oxidative stress.
  - Solution A - Use a More Selective Derivative: Synthesize or procure **gossypol** derivatives where the aldehyde groups are modified, such as in Apo**gossypol**one. These modifications can reduce general cytotoxicity while retaining or even improving potency against Bcl-2 family proteins.[14][15]
  - Solution B - Implement a Targeted Delivery System: Encapsulate **gossypol** in nanoparticles (e.g., liposomes, polymeric nanoparticles) that can be targeted to your cells of interest, reducing exposure to non-target cells.[16][17]

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## Problem 2: Experimental results are inconsistent and difficult to reproduce.

- Primary Suspected Cause: **Gossypol**'s pleiotropic effects are interacting with subtle, uncontrolled variations in your experimental conditions (e.g., cell passage number, media formulation, cell density). The metabolic state of the cells can heavily influence their sensitivity to an LDH inhibitor.

- Troubleshooting Workflow:

  - Standardize Culture Conditions Rigorously: Ensure strict consistency in all aspects of cell culture. Pay special attention to glucose concentration in the media, as cells in low-glucose conditions may be more sensitive to LDH inhibition.

  - Implement Orthogonal Validation: Do not rely on a single assay. If your hypothesis is that **gossypol** is inducing apoptosis via Bcl-2, validate this by:

    - Western Blot: Show cleavage of Caspase-3 and PARP.

    - Genetic Knockdown: Use siRNA against Bcl-2 and see if it phenocopies the effect of **gossypol**.

    - Rescue Experiment: Overexpress Bcl-2 and determine if it rescues the cells from **gossypol**-induced death. If it doesn't, an off-target effect is likely dominant.

  - Solution - Use a Cleaner Chemical Probe: If available, switch to a more selective BH3 mimetic (if Bcl-2 inhibition is the goal) for key experiments to confirm that the phenotype is truly linked to this specific mechanism. Use **gossypol** as a secondary tool compound.

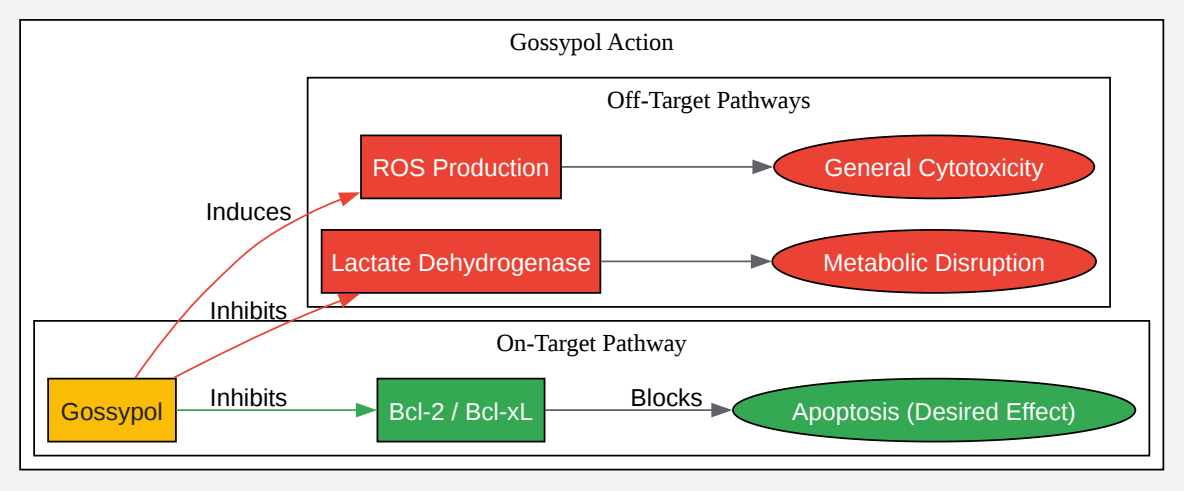
## Problem 3: The observed phenotype cannot be definitively attributed to on-target Bcl-2 inhibition.

- Primary Suspected Cause: The concentrations used are engaging both the on-target (Bcl-2) and one or more off-targets (e.g., LDH, ROS induction) simultaneously, making it impossible to dissect the primary driver of the phenotype.

- Troubleshooting Workflow:

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- Visualize the Problem: A clear understanding of the on-target vs. off-target challenge is essential.




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Caption: **Gossypol**'s dual action on intended and unintended cellular targets.

- Solution - Confirm Target Engagement Directly: Use a biophysical assay to prove that **gossypol** is binding to your intended target in the cellular environment at the concentrations you are using. The Cellular Thermal Shift Assay (CETSA) is the gold standard for this.[18][19][20][21] A positive thermal shift for Bcl-2 upon **gossypol** treatment provides direct evidence of target engagement.

## Part 3: Experimental Protocols & Workflows

Here we provide detailed methodologies for key experiments to validate targets and mitigate off-target effects.

### Protocol 3.1: Validating On-Target Engagement using a Cellular Thermal Shift Assay (CETSA)

This protocol allows you to directly measure the binding of **gossypol** to its intended target (e.g., Bcl-2) within intact cells.[20][22]

Principle: Ligand binding stabilizes a protein, increasing its melting temperature. This change can be detected by heating cell lysates, separating soluble from aggregated protein, and quantifying the amount of soluble target protein remaining at each temperature.

Materials:

- Cells of interest
- **Gossypol** (and vehicle control, e.g., DMSO)
- PBS, Protease Inhibitor Cocktail
- PCR tubes and a thermal cycler with a gradient function
- Lysis buffer (e.g., RIPA buffer)
- Equipment for cell lysis (e.g., sonicator or freeze-thaw cycles)
- Centrifuge for separating soluble/insoluble fractions
- SDS-PAGE and Western Blotting reagents
- Primary antibody specific to the target protein (e.g., anti-Bcl-2)

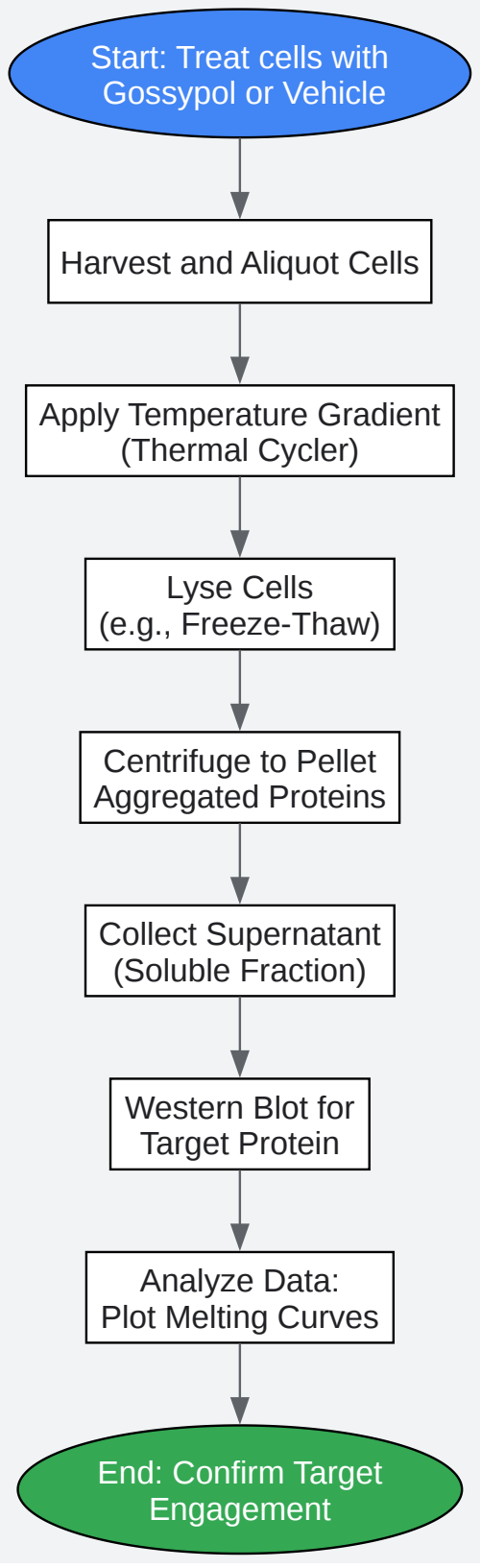
Methodology:

- Cell Treatment: Culture cells to ~80% confluency. Treat one set of plates with the desired concentration of **gossypol** and another with vehicle control for 1-2 hours.
- Harvest and Aliquot: Harvest cells, wash with PBS, and resuspend in PBS with protease inhibitors. Aliquot the cell suspension into PCR tubes for each temperature point.
- Thermal Challenge: Place the PCR tubes in a thermal cycler. Apply a temperature gradient for 3 minutes (e.g., from 40°C to 70°C in 2-3°C increments). Include an unheated control (4°C).

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- Cell Lysis: Lyse the cells in each tube. A common method is three rapid freeze-thaw cycles using liquid nitrogen and a 37°C water bath.
- Separate Soluble Fraction: Centrifuge the lysates at high speed (e.g., 20,000 x g) for 20 minutes at 4°C to pellet the aggregated, denatured proteins.
- Quantify Soluble Protein: Carefully collect the supernatant (soluble fraction). Normalize the total protein concentration across all samples.
- Western Blot Analysis: Run the samples on an SDS-PAGE gel, transfer to a membrane, and probe with the primary antibody for your target protein.
- Data Analysis: Quantify the band intensity for each temperature point. Plot the percentage of soluble protein relative to the unheated control against temperature for both vehicle- and **gossypol**-treated samples. A rightward shift in the melting curve for the **gossypol**-treated sample confirms target stabilization and engagement.

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Caption: Workflow for the Cellular Thermal Shift Assay (CETSA).

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### Protocol 3.2: Assessing Off-Target Effects via Proteome-Wide Analysis

To gain a global view of **gossypol**'s interactions, a proteomic approach can identify a wide range of potential off-target proteins.

Principle: This method uses techniques like chemical proteomics or thermal proteome profiling (TPP) to identify which proteins are either directly bound by or stabilized by **gossypol** across the entire proteome.

Methodology (Conceptual Overview):

- Cell Treatment: Treat cells with **gossypol** or vehicle.
- Lysis and Fractionation: Prepare cell lysates. For TPP, lysates are heated to different temperatures as in CETSA.
- Protein Digestion: Proteins from the soluble fractions are digested into peptides.
- Mass Spectrometry: The peptide mixtures are analyzed by high-resolution mass spectrometry (LC-MS/MS) to identify and quantify thousands of proteins in each sample.[11][23][24]
- Data Analysis: Bioinformatic analysis identifies proteins that show a significant change in abundance or thermal stability in the **gossypol**-treated samples compared to the control. Proteins with altered stability are potential direct or indirect targets of the compound. This can reveal unexpected off-target interactions.[23][25]

## Part 4: Advanced Mitigation Strategies

For researchers requiring the highest level of specificity, these advanced strategies offer powerful solutions.

### 4.1 Chemical Modification of the **Gossypol** Scaffold

The most effective way to mitigate off-target effects is to use a better molecule. Collaborating with medicinal chemists to modify the **gossypol** structure can yield derivatives with improved selectivity.

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- Strategy: Focus on modifying the reactive aldehyde groups, which are a primary source of toxicity.[6] Derivatives like **gossypol**one and apo**gossypol** have shown increased potency and, in some cases, reduced toxicity.[15][26]

- Validation: Each new derivative must be rigorously profiled for both on-target potency and off-target activity (e.g., LDH inhibition, ROS production) to confirm improved selectivity.

Table 1: Comparison of **Gossypol** and Select Derivatives

| Compound | Primary On-Target | Key Off-Target(s) | Reported Advantage | Citation(s) |
|---|---|---|---|---|
| (±)-Gossypol | Bcl-2 family, LDH | LDH, ROS induction | Broad activity, readily available | [1],[7] |
| (-)-Gossypol (AT-101) | Bcl-2 family (more potent) | LDH, ROS induction | More potent enantiomer for anti-cancer effects | [4],[2] |
| Apogossypolone | Bcl-2 family | Reduced general cytotoxicity | 3-6x more potent than (-)-gossypol in some cancer lines | [14] |

## 4.2 Advanced Drug Delivery Systems

Encapsulating **gossypol** can limit its systemic exposure and release it preferentially at the target site.

- Strategy: Formulate **gossypol** within nanoparticles, such as those made from mPEG-Mal or casein.[16][27] These nanoparticles can be designed to accumulate in tumor tissue through the enhanced permeability and retention (EPR) effect or be decorated with targeting ligands (e.g., antibodies) for specific cell surface receptors.

- Benefit: This approach reduces the concentration of free **gossypol** in circulation, minimizing toxicity to healthy tissues and reducing the chances of off-target effects in non-target cells.

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Studies have shown that nanoparticle formulations can maintain or even enhance the anti-tumor effect of **gossypol**.[16][28][29]

## References


- Wang, G., et al. (2007). Design and synthesis of a **gossypol** derivative with improved antitumor activities. PubMed. Available at: [Link]
- Almqvist, H., et al. (2016). Screening for Target Engagement using the Cellular Thermal Shift Assay - CETSA. NCBI. Available at: [Link]
- Zhang, Y., et al. (2022). Structure, properties of **gossypol** and its derivatives—from physiological activities to drug discovery and drug design. Natural Product Reports (RSC Publishing). Available at: [Link]
- Wang, X., et al. (2017). Recent advances in **gossypol** derivatives and analogs: a chemistry and biology view. Future Medicinal Chemistry. Available at: [Link]
- Lian, G., et al. (2015). Preparation of novel (-)-**gossypol** nanoparticles and the effect on growth inhibition in human prostate cancer PC-3 cells in vitro. Spandidos Publications. Available at: [Link]
- Robles, C. P., et al. (2021). Real-Time Cellular Thermal Shift Assay to Monitor Target Engagement. PubMed Central. Available at: [Link]
- Zhang, Y., et al. (2022). Structure, properties of **gossypol** and its derivatives—from physiological activities to drug discovery and drug design. ResearchGate. Available at: [Link]
- Martinez Molina, D., & Nordlund, P. (2016). The Cellular Thermal Shift Assay: A Novel Biophysical Assay for In Situ Drug Target Engagement and Mechanistic Biomarker Studies. Annual Reviews. Available at: [Link]
- Almqvist, H., et al. (2016). Screening for Target Engagement using the Cellular Thermal Shift Assay - CETSA. PubMed. Available at: [Link]
- Pal, D., et al. (2022). **Gossypol** and Its Natural Derivatives: Multitargeted Phytochemicals as Potential Drug Candidates for Oncologic Diseases. PubMed Central. Available at: [Link]


© 2026 BenchChem. All rights reserved.

- Pelago Bioscience. (n.d.). CETSA. Pelago Bioscience. Available at: [Link]
- Kovacic, P. (2003). Mechanism of Drug and Toxic Actions of **Gossypol**: Focus on Reactive Oxygen Species and Electron Transfer. Bentham Science Publisher. Available at: [Link]
- Kovacic, P. (2003). Mechanism of drug and toxic actions of **gossypol**: focus on reactive oxygen species and electron transfer. PubMed. Available at: [Link]
- Lomonosova, E., et al. (2021). AT101 [(-)-**Gossypol**] Selectively Inhibits MCL1 and Sensitizes Carcinoma to BH3 Mimetics by Inducing and Stabilizing NOXA. PMC - NIH. Available at: [Link]
- Paunovic, J., et al. (2023). **Gossypol** and their derivative's activities against different types of in vivo cancer models. ResearchGate. Available at: [Link]
- Francois, K., et al. (2019). Potential Mechanisms of Action of **Gossypol**, an Anti-spermatogenic Male Contraceptive Agent: A Review. Scholars Research Library. Available at: [Link]
- Patil, S., et al. (2022). **Gossypol**-Embedded Casein Nanoparticles for Potential Targeting of Ovarian Cancer: Formulation, Characterization, and Anticancer Activity. ResearchGate. Available at: [Link]
- Li, A., et al. (2011). Identification and proteomic analysis of a novel **gossypol**-degrading fungal strain. CoLab. Available at: [Link]
- Meng, Y., et al. (2014). Proteomic Analysis of **Gossypol** Induces Necrosis in Multiple Myeloma Cells. PMC - NIH. Available at: [Link]
- Singh, S. K., & Chauhan, S. S. (1990). Inhibition kinetics of lactate dehydrogenase isoenzymes by **gossypol** acetic acid. PubMed. Available at: [Link]
- Lian, G., et al. (2015). Preparation of novel (-)-**gossypol** nanoparticles and the effect on growth inhibition in human prostate cancer PC-3 cells in vitro. Semantic Scholar. Available at: [Link]


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- Lalevée, N., et al. (2022). Systematic Review of **Gossypol**/AT-101 in Cancer Clinical Trials. PMC - NIH. Available at: [Link]
- Olgiati, K. L., & Toscano, W. A. (1983). Kinetics of **gossypol** inhibition of bovine lactate dehydrogenase X. PubMed - NIH. Available at: [Link]
- Tan, T., et al. (2022). Cottonseed Meal Protein Isolate as a New Source of Alternative Proteins: A Proteomics Perspective. MDPI. Available at: [Link]
- Kim, I. C., et al. (1985). Inhibition of LDH-X by **gossypol** optical isomers. PubMed. Available at: [Link]
- Lalevée, N., et al. (2022). Systematic Review of **Gossypol**/AT-101 in Cancer Clinical Trials. PubMed. Available at: [Link]
- Kondeti, V., et al. (2017). The Lactate Dehydrogenase Inhibitor **Gossypol** Inhibits Radiation-Induced Pulmonary Fibrosis. PubMed. Available at: [Link]
- Wang, X., et al. (2019). The aldehyde group of **gossypol** induces mitochondrial apoptosis via ROS-SIRT1-p53-PUMA pathway in male germline stem cell. NIH. Available at: [Link]
- de Almeida, R. M., et al. (2024). An Enzymatic and Proteomic Analysis of Panus lecomtei during Biodegradation of **Gossypol** in Cottonseed. MDPI. Available at: [Link]
- Lalevée, N., et al. (2022). Systematic Review of **Gossypol**/AT-101 in Cancer Clinical Trials. ResearchGate. Available at: [Link]
- Lian, G., et al. (2015). Preparation of novel (-)-**gossypol** nanoparticles and the effect on... Ingenta Connect. Available at: [Link]
- Zia, M., et al. (2023). The potential roles of **gossypol** as anticancer agent: advances and future directions. NIH. Available at: [Link]
- Gadelha, I. C. N., et al. (2014). **Gossypol** Toxicity from Cottonseed Products. ResearchGate. Available at: [Link]


© 2026 BenchChem. All rights reserved.

- Li, Y., et al. (2024). Molecular Target Identification of **Gossypol** Against Cervical Cancer Based on Target Fishing Technology. PubMed Central. Available at: [Link]
- Tuffs, B., et al. (2023). Lactate Dehydrogenase Inhibitors Suppress Borrelia burgdorferi Growth In Vitro. Semantic Scholar. Available at: [Link]
- Wang, Y., et al. (2004). **Gossypol** inhibits proliferation of endometrioma cells in culture. PubMed. Available at: [Link]
- Lassman, A. B., et al. (2011). Clinical trials of R-(-)-**gossypol** (AT-101) in newly diagnosed and recurrent glioblastoma: NABTT 0602 and NABTT 0702. PubMed. Available at: [Link]
- Lin, Y. C., et al. (2007). Effects of serum on (−)-**gossypol**-suppressed growth in human prostate cancer cells. ResearchGate. Available at: [Link]


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## Sources


- 1. Gossypol and Its Natural Derivatives: Multitargeted Phytochemicals as Potential Drug Candidates for Oncologic Diseases - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Systematic Review of Gossypol/AT-101 in Cancer Clinical Trials - PMC [pmc.ncbi.nlm.nih.gov]
- 3. The potential roles of gossypol as anticancer agent: advances and future directions - PMC [pmc.ncbi.nlm.nih.gov]
- 4. AT101 [(-)-Gossypol] Selectively Inhibits MCL1 and Sensitizes Carcinoma to BH3 Mimetics by Inducing and Stabilizing NOXA - PMC [pmc.ncbi.nlm.nih.gov]
- 5. scholarsresearchlibrary.com [scholarsresearchlibrary.com]
- 6. The aldehyde group of gossypol induces mitochondrial apoptosis via ROS-SIRT1-p53-PUMA pathway in male germline stem cell - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Inhibition kinetics of lactate dehydrogenase isoenzymes by gossypol acetic acid - PubMed [pubmed.ncbi.nlm.nih.gov]


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- 8. Kinetics of gossypol inhibition of bovine lactate dehydrogenase X - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Mechanism of Drug and Toxic Actions of Gossypol: Focus on Reactive Oxygen Species and Electron Transfer | Bentham Science [benthamscience.com]
- 10. Mechanism of drug and toxic actions of gossypol: focus on reactive oxygen species and electron transfer - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Proteomic Analysis of Gossypol Induces Necrosis in Multiple Myeloma Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Gossypol inhibits proliferation of endometrioma cells in culture - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. The Lactate Dehydrogenase Inhibitor Gossypol Inhibits Radiation-Induced Pulmonary Fibrosis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. Design and synthesis of a gossypol derivative with improved antitumor activities - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. Structure, properties of gossypol and its derivatives—from physiological activities to drug discovery and drug design - Natural Product Reports (RSC Publishing) [pubs.rsc.org]
- 16. Preparation of novel (-)-gossypol nanoparticles and the effect on growth inhibition in human prostate cancer PC-3 cells in vitro - PMC [pmc.ncbi.nlm.nih.gov]
- 17. researchgate.net [researchgate.net]
- 18. Screening for Target Engagement using the Cellular Thermal Shift Assay - CETSA - Assay Guidance Manual - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 19. Real-Time Cellular Thermal Shift Assay to Monitor Target Engagement - PMC [pmc.ncbi.nlm.nih.gov]
- 20. annualreviews.org [annualreviews.org]
- 21. CETSA [cetsa.org]
- 22. Screening for Target Engagement using the Cellular Thermal Shift Assay - CETSA - PubMed [pubmed.ncbi.nlm.nih.gov]
- 23. Identification and proteomic analysis of a novel gossypol-degrading fungal strain | CoLab [colab.ws]
- 24. mdpi.com [mdpi.com]
- 25. mdpi.com [mdpi.com]
- 26. researchgate.net [researchgate.net]


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- 27. researchgate.net [researchgate.net]
- 28. [PDF] Preparation of novel (-)-gossypol nanoparticles and the effect on growth inhibition in human prostate cancer PC-3 cells in vitro | Semantic Scholar [semanticscholar.org]
- 29. Preparation of novel (-)-gossypol nanoparticles and the effect on...: Ingenta Connect [ingentaconnect.com]
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